

Red Dead Redemption 2 PC Technical Support Center

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Compound of Interest

Compound Name: RDR 02308

Cat. No.: B10857443

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This technical support center provides troubleshooting guides and frequently asked questions to assist researchers, scientists, and drug development professionals in resolving unexpected technical issues with Red Dead Redemption 2 on PC.

Troubleshooting Guides

This section offers step-by-step solutions to common problems encountered during gameplay.

Issue: Game Fails to Launch or "Exited Unexpectedly" Error

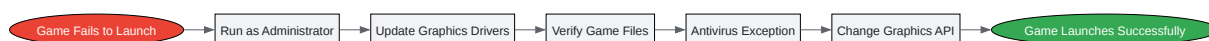
A common issue preventing players from starting the game can be caused by a variety of software conflicts or incorrect settings.

Experimental Protocol: Startup Troubleshooting

- **Run as Administrator:** Navigate to the Red Dead Redemption 2 installation directory, right-click on RDR2.exe, select "Properties," go to the "Compatibility" tab, and check "Run this program as an administrator" and "Disable fullscreen optimizations." [\[1\]](#)[\[2\]](#)
- **Update Graphics Drivers:** Ensure your NVIDIA or AMD graphics drivers are up to date. Out-of-date drivers are a primary cause of the "Exited Unexpectedly" error. [\[3\]](#)

- **Verify Game File Integrity:** Use the game launcher (Steam, Epic Games, or Rockstar Games Launcher) to verify the integrity of the game files. This process can detect and repair corrupted or missing files.[2][4][5]
- **Antivirus Exception:** Add the Red Dead Redemption 2 installation folder and the Rockstar Games Launcher to your antivirus software's exception list. In some cases, antivirus programs can mistakenly flag game files as malicious and prevent the game from launching.[3][4]
- **Change Graphics API:** If the game still fails to launch, you can manually edit the system.xml file located in Documents\Rockstar Games\Red Dead Redemption 2\Settings to change the graphics API from Vulkan to DirectX 12, or vice versa.[1][6] Look for the line kSettingAPI_Vulkan and change it to kSettingAPI_DX12.[1]

Logical Workflow for Startup Issues



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A step-by-step troubleshooting workflow for game launch failures.

Issue: Low FPS, Stuttering, and Poor Performance

Performance issues can significantly impact the gameplay experience. These problems are often related to in-game settings or background processes.

Experimental Protocol: Performance Optimization

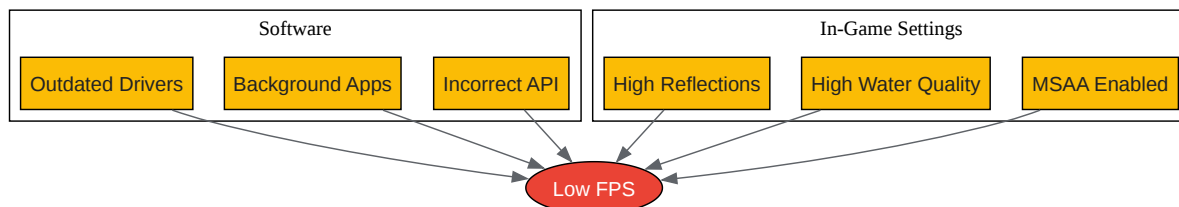
- **Adjust In-Game Graphics Settings:** Certain graphics settings have a major impact on performance. Refer to the table below for a summary of settings that can be adjusted for a significant FPS boost.
- **Update Graphics Drivers and Windows:** Ensure both your graphics drivers and Windows operating system are fully updated.[7]

- **Close Background Applications:** Unnecessary applications running in the background can consume system resources. Close any non-essential programs before launching the game. [\[8\]](#)
- **Switch Graphics API:** Some players report better performance with DirectX 12, while others find Vulkan to be smoother.[\[9\]](#) Experiment with both to see which works best for your system.
- **Clean Boot:** Performing a clean boot of Windows can help identify if a background service is causing performance issues.[\[1\]](#)

Data Presentation: Graphics Settings Performance Impact

Graphics Setting	Performance Impact	Recommended Setting for Performance
Reflection Quality	Major	Medium [10] [11]
Water Quality	Major	Medium/High [10]
Volumetrics Quality	Major	Medium/High [10]
MSAA	Major	Off [10] [11]
Grass Level of Detail	Major	3/10 [10]
Shadow Quality	Moderate	High [10]
Texture Quality	Minor	Ultra (if VRAM allows) [10]

Signaling Pathway for Performance Bottlenecks



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